

how to ensure complete dissolution of CNQX disodium salt

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Compound of Interest

Compound Name: CNQX disodium

Cat. No.: B7803732

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Technical Support Center: CNQX Disodium Salt

This technical support center provides guidance for researchers, scientists, and drug development professionals on how to ensure the complete dissolution of **CNQX disodium** salt for consistent and reliable experimental results.

Frequently Asked Questions (FAQs)

Q1: What is **CNQX disodium** salt and why is it used?

CNQX disodium salt is a potent and competitive antagonist of AMPA and kainate receptors, which are types of ionotropic glutamate receptors in the central nervous system.^{[1][2]} It is a more water-soluble form of CNQX, making it easier to use in aqueous solutions for various in vitro and in vivo experiments, including electrophysiology and neuroprotection studies.^[3] It is also known to be an antagonist at the glycine modulatory site of the NMDA receptor complex at higher concentrations.

Q2: What is the solubility of **CNQX disodium** salt in water?

The solubility of **CNQX disodium** salt in water is reported to be between 10 mM and 25 mM. Some suppliers specify a maximum concentration of 2.76 mg/mL, which corresponds to 10 mM. Another source suggests a solubility of greater than 2 mg/mL with warming. It is important to refer to the manufacturer's product datasheet for batch-specific information.

Q3: My **CNQX disodium** salt appears "sticky" and has a non-uniform appearance. Is it still usable?

Yes, the product is likely still usable. **CNQX disodium** salt is a hygroscopic solid, meaning it can absorb moisture from the air. This can cause the material to change color and become sticky, affecting its appearance. While this should not affect the performance of the product, it is recommended to handle it quickly in a low-humidity environment and store it in a desiccator.

Q4: How should I prepare a stock solution of **CNQX disodium** salt?

It is recommended to prepare stock solutions fresh for each experiment. If storage is necessary, solutions can be stored at -20°C for up to one month. Before use, the solution should be equilibrated to room temperature and checked for any precipitation. Always use the batch-specific molecular weight provided on the certificate of analysis for accurate concentration calculations.

Q5: What should I do if I see precipitation in my stock solution after thawing?

If you observe precipitation after thawing a frozen stock solution, gently warm the vial to room temperature and vortex or sonicate to redissolve the precipitate completely before use. Ensure the solution is clear before making any dilutions.

Troubleshooting Guide

This guide addresses common issues encountered when dissolving **CNQX disodium** salt.

Problem	Possible Cause	Troubleshooting Steps
Difficulty dissolving the powder	The compound may have absorbed moisture and become sticky.	1. Handle the solid in a low-humidity environment. 2. Warm the solvent (e.g., water or buffer) to 37°C before adding the solid. 3. Vortex or sonicate the solution to aid dissolution.
Solution appears cloudy or has particulates	Incomplete dissolution or precipitation.	1. Ensure the concentration does not exceed the maximum solubility (10-25 mM in water). 2. Gently warm the solution while stirring. 3. If the issue persists, filter the solution through a 0.22 µm syringe filter.
Inconsistent experimental results	Non-uniform stock solution or degradation of the compound.	1. Ensure the stock solution is completely dissolved and homogenous before making dilutions. 2. Prepare fresh stock solutions for each experiment. 3. If storing, aliquot the stock solution to avoid repeated freeze-thaw cycles.

Quantitative Data Summary

Solvent	Maximum Concentration (mM)	Maximum Concentration (mg/mL)	Notes
Water	10 - 25	2.76 - 6.9	Solubility can be enhanced by warming.
DMSO	≥ 27.6 mg/mL	Not specified	For the non-salt form (CNQX), DMSO is a suitable solvent.

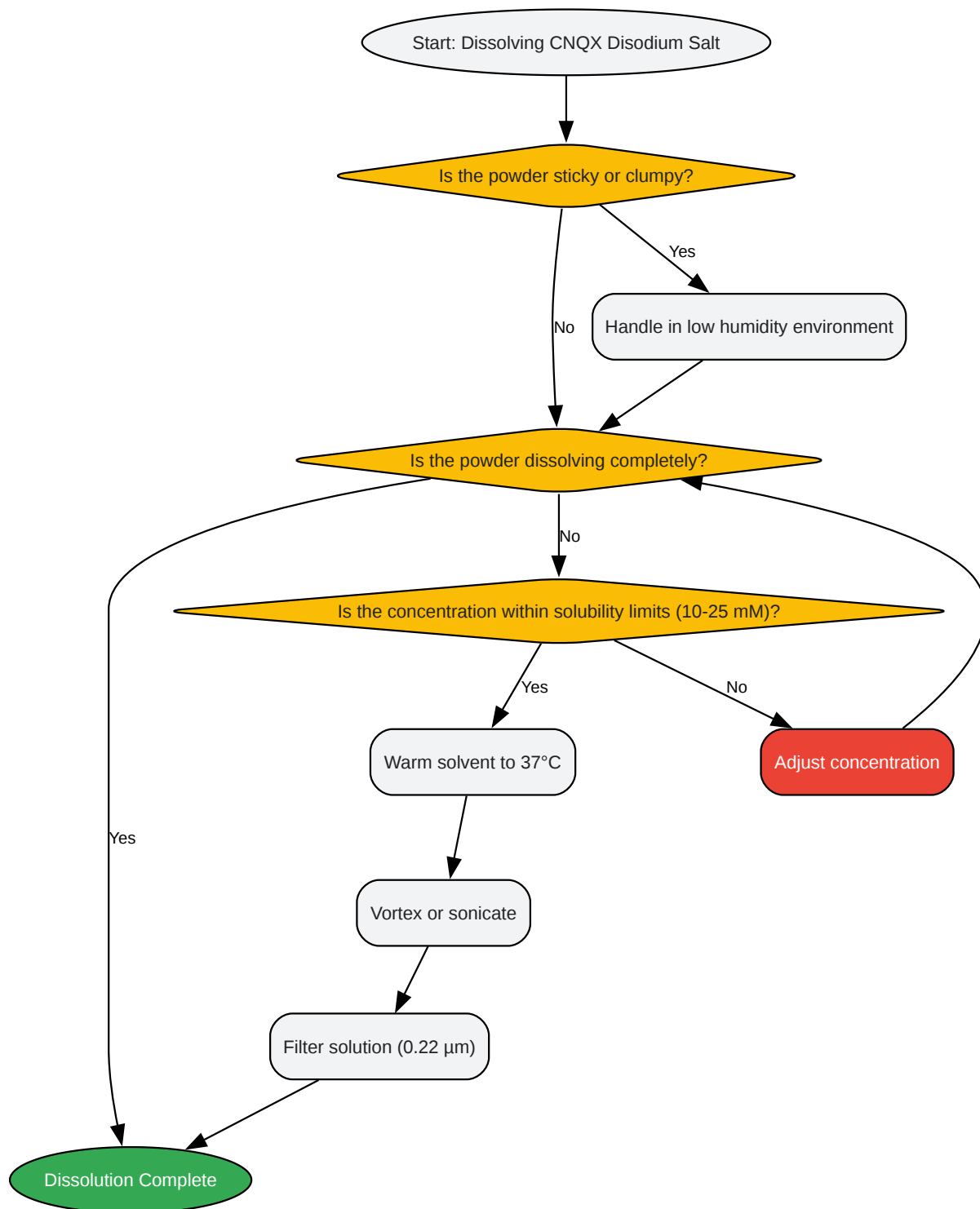
Experimental Protocols

Protocol for Preparing a 10 mM Aqueous Stock Solution of **CNQX Disodium** Salt

- Preparation: Work in a clean, low-humidity environment to minimize moisture absorption by the hygroscopic solid.
- Weighing: Accurately weigh the desired amount of **CNQX disodium** salt using the batch-specific molecular weight for calculations. For example, for 1 mL of a 10 mM solution (MW = 276.12 g/mol), weigh 2.76 mg.
- Dissolution:
 - Add the weighed **CNQX disodium** salt to a sterile microcentrifuge tube.
 - Add the appropriate volume of high-purity water (e.g., 1 mL for a 10 mM solution).
 - Vortex the solution vigorously for 1-2 minutes.
 - If the solid is not fully dissolved, gently warm the solution to 37°C for a few minutes and vortex again.
 - Visually inspect the solution to ensure there are no visible particles.
- Storage:

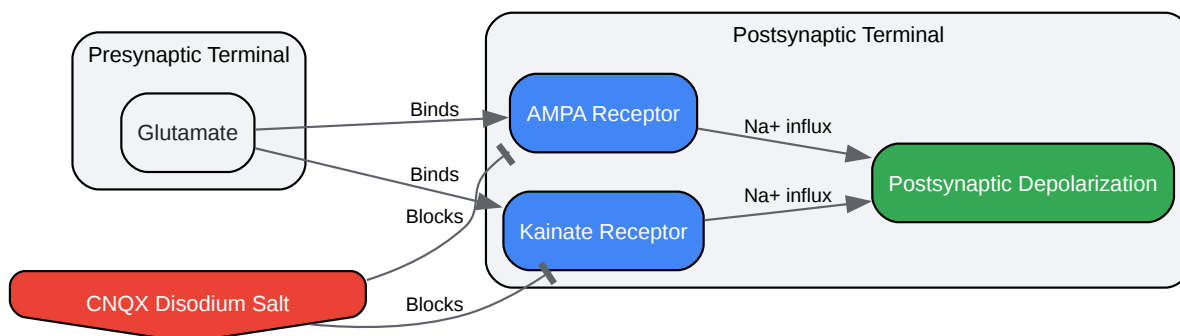
- For immediate use, proceed with dilutions in your experimental buffer.
- For short-term storage, aliquot the stock solution into smaller volumes and store at -20°C for up to one month. Avoid repeated freeze-thaw cycles.

Visualizations



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Caption: Troubleshooting workflow for dissolving **CNQX disodium** salt.



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Caption: Signaling pathway showing **CNQX disodium** salt antagonism of AMPA and kainate receptors.

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References

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